

What is the CAS number for Butyramidine hydrochloride?

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Compound of Interest

Compound Name: *Butyramidine hydrochloride*

Cat. No.: *B1281618*

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Technical Guide: Butyramidine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyramidine hydrochloride is an organic compound belonging to the class of amidines. While specific detailed research on the biological activity of **Butyramidine hydrochloride** is limited in publicly available literature, the amidine functional group is a significant pharmacophore in medicinal chemistry.[1] Compounds containing the amidine moiety have been investigated for a wide range of therapeutic applications, including as antimicrobial, antiviral, antifungal, and antiparasitic agents.[2] This guide provides a summary of the known properties of **Butyramidine hydrochloride** and explores the potential biological activities and mechanisms of action based on the broader class of amidine-containing compounds.

Chemical and Physical Properties

The definitive Chemical Abstracts Service (CAS) number for **Butyramidine hydrochloride** is 3020-81-3.[3][4][5][6] An alternative CAS number for the free base form, Butyramidine, is 107-90-4.[4]

| Property | Value | Source |
|-------------------|--|--------------|
| CAS Number | 3020-81-3 | [3][4][5][6] |
| Molecular Formula | C4H11ClN2 | [3] |
| Molecular Weight | 122.6 g/mol | [3][4] |
| Synonyms | Butanimidamide hydrochloride, Butyramidinium chloride | [3][5] |
| 1D NMR Spectra | Available | [7] |
| IR Spectra | Available | [7] |

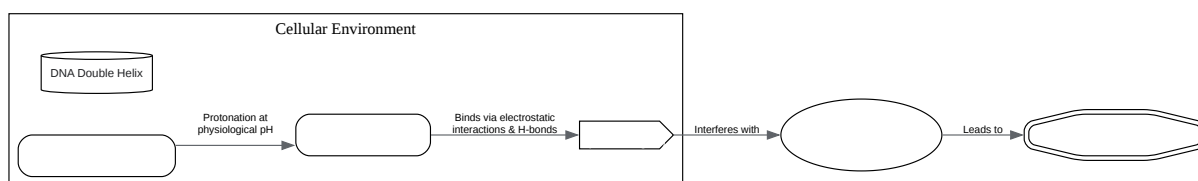
Potential Biological Activity and Mechanism of Action (Inferred from Amidine Class)

While specific signaling pathways involving **Butyramidine hydrochloride** have not been elucidated, the broader class of amidines exhibits several known biological activities and mechanisms of action. These compounds are particularly noted for their ability to interact with biological macromolecules like DNA and proteins.[2]

Potential Activities of Amidine Compounds:

| Biological Activity | Description |
|---------------------|---|
| Antimicrobial | Active against various bacteria, fungi, and protozoa.[2] |
| Antiparasitic | Effective against intracellular parasites such as Leishmania and Trypanosoma.[8] |
| Enzyme Inhibition | Some amidine-based compounds are known to be inhibitors of enzymes like beta-site amyloid precursor protein cleaving enzyme 1 (BACE1). [9] |

The primary mechanism of action for many biologically active amidines is their ability to bind to the minor groove of DNA, particularly at AT-rich sequences.[2] This interaction can interfere with DNA replication and transcription, leading to cell death. The cationic nature of the amidinium ion, formed at physiological pH, facilitates this binding through electrostatic interactions and hydrogen bonding with the DNA backbone.[2]



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Conceptual pathway of amidine-based DNA interaction.

Experimental Protocols

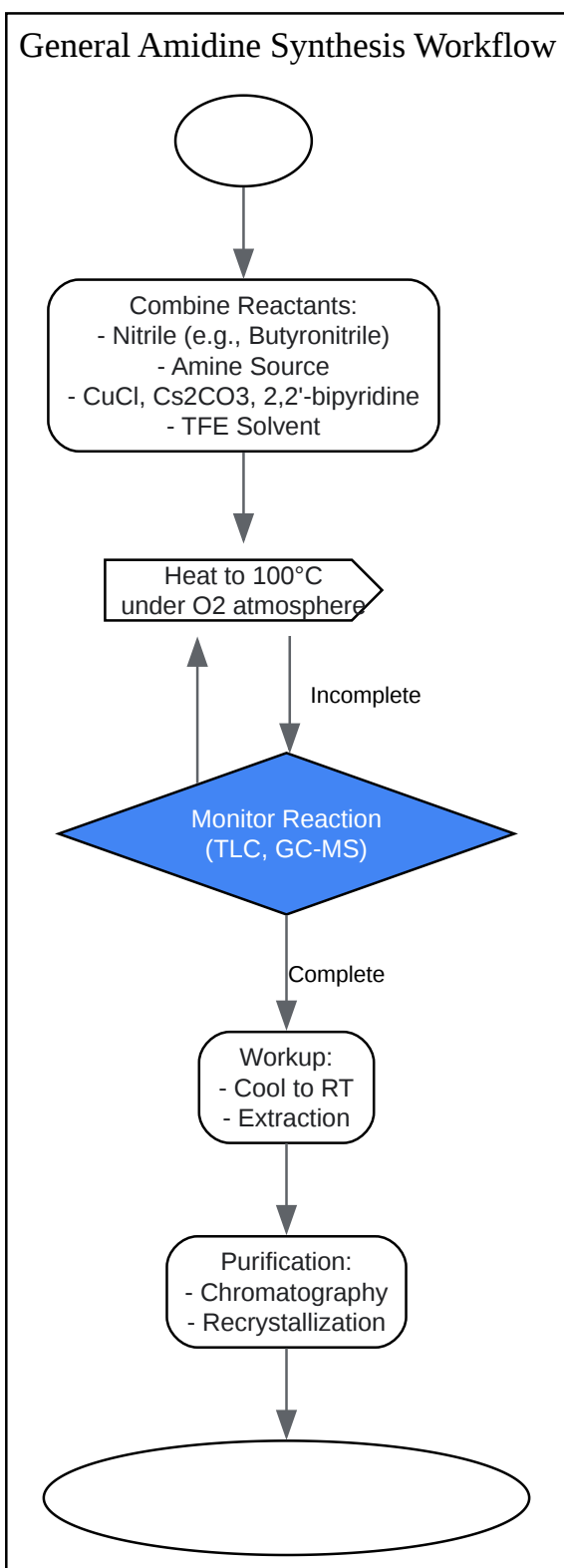
Due to the lack of specific published research on **Butyramidine hydrochloride**, a detailed experimental protocol for its biological evaluation is not available. However, a general protocol for the synthesis of amidines is presented below. This can serve as a starting point for researchers interested in producing **Butyramidine hydrochloride** or its derivatives for further study.

General Protocol for Amidine Synthesis via Nucleophilic Addition:

This protocol is based on a copper-catalyzed method for the preparation of amidines from nitriles and amines.[1]

- **Reaction Setup:** In a reaction vessel, combine the starting nitrile (e.g., butyronitrile), the amine (e.g., ammonia or an ammonium salt), a copper catalyst (e.g., CuCl), a base (e.g., Cs₂CO₃), and a ligand (e.g., 2,2'-bipyridine).[1]

- Solvent: Add a suitable solvent, such as 2,2,2-trifluoroethanol (TFE).[\[1\]](#)
- Reaction Conditions: Heat the mixture to 100 °C under an oxygen atmosphere and stir until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or GC-MS).[\[1\]](#)
- Workup and Purification: After the reaction is complete, cool the mixture to room temperature. The product can be isolated and purified using standard techniques such as extraction, chromatography, and recrystallization.



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A generalized workflow for amidine synthesis.

Conclusion

Butyramidine hydrochloride, identified by CAS number 3020-81-3, is a member of the pharmacologically significant amidine class of compounds. While direct research on this specific molecule is sparse, the known activities of other amidines suggest potential for **Butyramidine hydrochloride** in antimicrobial and antiparasitic drug discovery. The primary inferred mechanism of action is through DNA minor groove binding, a hallmark of many cationic amidine compounds. Further research is warranted to elucidate the specific biological activities, signaling pathways, and therapeutic potential of **Butyramidine hydrochloride**. The provided general synthesis protocol offers a basis for producing this compound for investigational studies.

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